

Graveobioside A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Graveobioside A

Cat. No.: B2433193

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A Comprehensive Overview of **Graveobioside A**: Physicochemical Properties, Biological Activities, and Experimental Protocols

This technical guide provides an in-depth analysis of **Graveobioside A**, a flavonoid glycoside, for researchers, scientists, and drug development professionals. This document summarizes its core chemical data, explores its potential biological activities, and details relevant experimental methodologies.

Core Data: CAS Number and Molecular Weight

Graveobioside A is a naturally occurring flavonoid found in various plants, including celery (*Apium graveolens*).^{[1][2][3]} Key identification and physicochemical properties are summarized below.

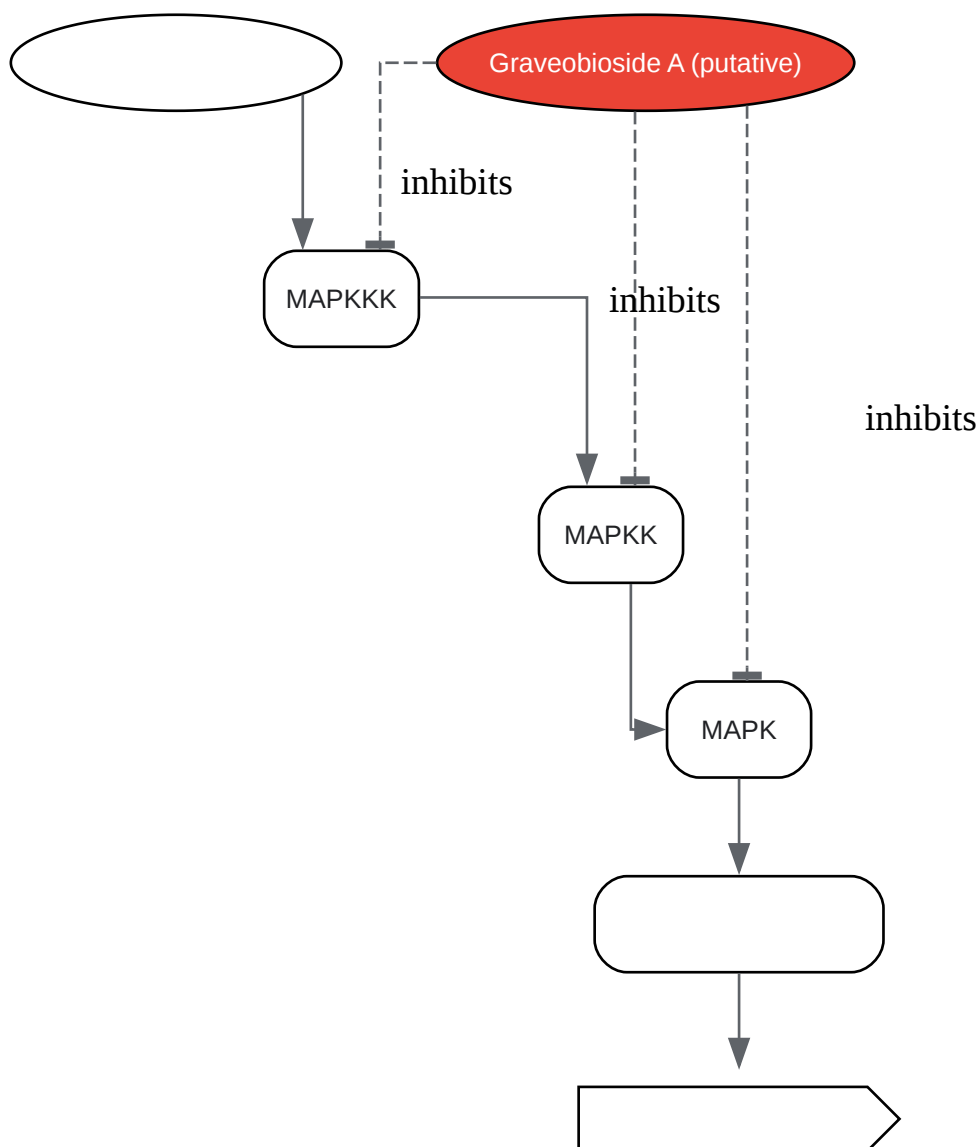
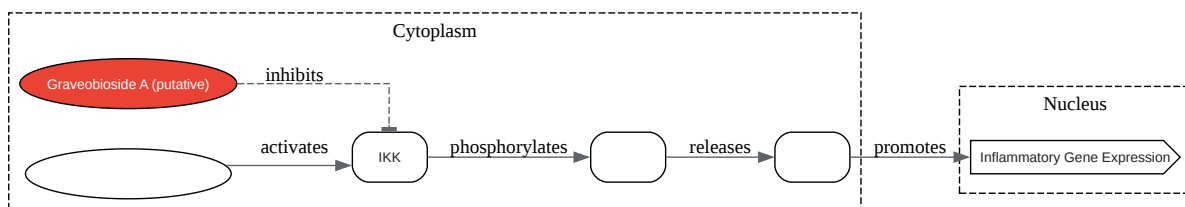
Property	Value	Reference
CAS Number	506410-53-3	N/A
Molecular Weight	580.49 g/mol	N/A
Molecular Formula	C ₂₆ H ₂₈ O ₁₅	N/A

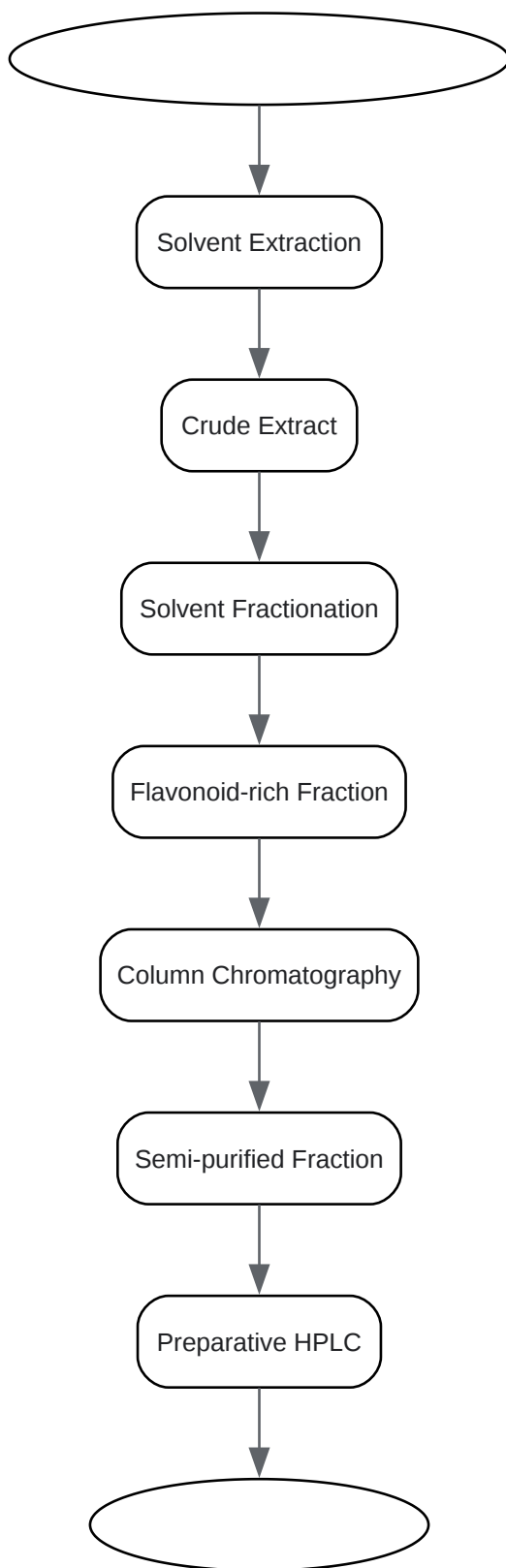
Biological Activities and Signaling Pathways

As a flavonoid, **Graveobioside A** is anticipated to possess antioxidant and anti-inflammatory properties, common to this class of phytochemicals.^{[4][5]} Flavonoids are known to exert their effects through various cellular signaling pathways. While direct experimental evidence for **Graveobioside A** is still emerging, the activities of structurally related flavonoids suggest potential modulation of key inflammatory and oxidative stress pathways, such as NF- κ B and MAPK signaling.^{[5][6][7][8][9][10][11]}

Potential Anti-inflammatory Effects via NF- κ B Signaling

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a central regulator of inflammation.^{[7][8][9][10][11]} In its inactive state, NF- κ B is sequestered in the cytoplasm. Upon stimulation by pro-inflammatory signals, a cascade of events leads to the release of NF- κ B and its translocation to the nucleus, where it induces the expression of inflammatory genes. Flavonoids have been shown to interfere with this pathway at multiple points.^{[7][8][9][10][11]}





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References

- 1. researchgate.net [researchgate.net]
- 2. Isolation, purification, and identification of the main phenolic compounds from leaves of celery (*Apium graveolens* L. var. *dulce* Mill./Pers.) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Isolation and purification of apigenin, quercetin and apigenin 7-O-glycoside from *Apium graveolens* L., *Petroselinum crispum* (Mill.) Fuss, *Allium cepa* L., respectively [sid.ir]
- 4. Flavonoids as Potential Anti-Inflammatory Molecules: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Anti-inflammatory activities of flavonoid derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. An updated review summarizing the anticancer potential of flavonoids via targeting NF-κB pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Effects of Flavonoids on Cancer, Cardiovascular and Neurodegenerative Diseases: Role of NF-κB Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Frontiers | An updated review summarizing the anticancer potential of flavonoids via targeting NF-κB pathway [frontiersin.org]
- 11. Flavonoids as Natural Anti-Inflammatory Agents Targeting Nuclear Factor-Kappa B (NFκB) Signaling in Cardiovascular Diseases: A Mini Review - PMC [pmc.ncbi.nlm.nih.gov]
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